

Physical and chemical characteristics of Cyhalothrin-d5

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Compound of Interest

Compound Name: Cyhalothrin-d5

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An In-depth Technical Guide to the Physical and Chemical Characteristics of **Cyhalothrin-d5**

Introduction

Cyhalothrin-d5 is the deuterium-labeled form of Cyhalothrin, a synthetic pyrethroid insecticide. [1] Specifically, it is an isotopologue where five hydrogen atoms on the phenoxy ring have been replaced with deuterium. [2] This isotopic substitution makes **Cyhalothrin-d5** an invaluable tool in analytical chemistry, particularly for isotope dilution mass spectrometry (IDMS). [1] Because isotope-labeled compounds share nearly identical physical and chemical properties with their non-labeled counterparts, they serve as ideal internal standards for accurate quantification in complex matrices, effectively compensating for analyte loss during sample preparation and mitigating matrix effects in LC-MS or GC-MS analysis. [1] This guide provides a comprehensive overview of the core physical and chemical characteristics of **Cyhalothrin-d5**, details relevant experimental protocols, and visualizes key workflows for its application.

Physical and Chemical Properties

While specific experimental data for every physical property of the deuterated form is not always available, the properties are considered to be nearly identical to the unlabeled Cyhalothrin. The following tables summarize the key characteristics.

Table 1: General and Chemical Properties of **Cyhalothrin-d5**

Property	Value	Source
Chemical Name	[(S)-cyano-[3-(2,3,4,5,6-pentadeuteriophenoxy)phenyl]methyl] (1R,3R)-3-[(Z)-2-chloro-3,3,3-trifluoroprop-1-enyl]-2,2-dimethylcyclopropane-1-carboxylate	[2]
Synonyms	λ-Cyhalothrin-d5, gamma-Cyhalothrin-d5, Cyhalothrin-(phenoxy-d5)	[2]
Molecular Formula	C ₂₃ H ₁₄ D ₅ ClF ₃ NO ₃	[1][3]
Molecular Weight	454.88 g/mol	[1][3]
CAS Number	2411870-79-4	[1]
Unlabeled CAS	68085-85-8 (for Cyhalothrin)	[1][4]
Purity	≥98.0%	[1]

Table 2: Physical Characteristics of Cyhalothrin and **Cyhalothrin-d5**

Property	Value	Source
Appearance	Colorless to light yellow liquid or solid	[1][3]
Melting Point	49.2 °C (for λ-Cyhalothrin)	[4][5]
Boiling Point	Decomposes before boiling	[4]
Water Solubility	0.005 mg/L (at 20 °C, for Cyhalothrin)	[4]
Solubility (Organic)	Very soluble in acetone, dichloromethane, methanol, hexane, toluene (>500 g/L at 20 °C)	[4][6]
Vapor Pressure	1.5×10^{-9} mm Hg (at 25 °C, for λ-Cyhalothrin)	[5]
LogP (Octanol/Water)	6.1 - 6.8	[2][6]
Storage Temperature	2-8°C or -20°C in solution for long-term storage	[1]

Stability and Reactivity

- **Thermal Stability:** Cyhalothrin is stable at temperatures below 220°C and decomposes at 275°C.[5][6]
- **Light Stability:** It is relatively stable to degradation in sunlight, a property that allows for its effective use in agriculture.[5] A study noted that the loss on storage in light is less than 10% over 20 months.[6]
- **Hydrolysis:** The ester bond is susceptible to hydrolysis, especially under alkaline conditions. Lambda-cyhalothrin is stable at pH 5 but hydrolyzes at pH 9 with a half-life of approximately 7 days.[5]
- **Incompatible Materials:** Avoid strong oxidizing agents, reducing agents, and water (due to hydrolysis).[3]

Experimental Protocols

Synthesis of Cyhalothrin-d5

A documented method describes the synthesis of D5-Cyhalothrin using D6-phenol as the starting material to achieve high isotopic enrichment.[7]

Methodology:

- **Starting Material:** The synthesis begins with D6-phenol.
- **Esterification:** The core of the synthesis involves the esterification of 3-(2-chloro-3,3,3-trifluoroprop-1-enyl)-2,2-dimethylcyclopropanecarboxylic acid chloride with alpha-cyano-3-(phenoxy-d5)benzyl alcohol.[5][8] The deuterated phenoxy benzyl alcohol intermediate is prepared from the starting D6-phenol.
- **Purification:** The final product is purified to achieve high chemical purity (e.g., >98%).
- **Confirmation:** The structure and isotopic abundance are confirmed using analytical techniques such as ^1H NMR and mass spectrometry to ensure successful deuterium labeling and purity.[7]

Quantification by Isotope Dilution GC-MS/MS

Cyhalothrin-d5 is primarily used as an internal standard for the quantification of cyhalothrin in environmental and food samples.

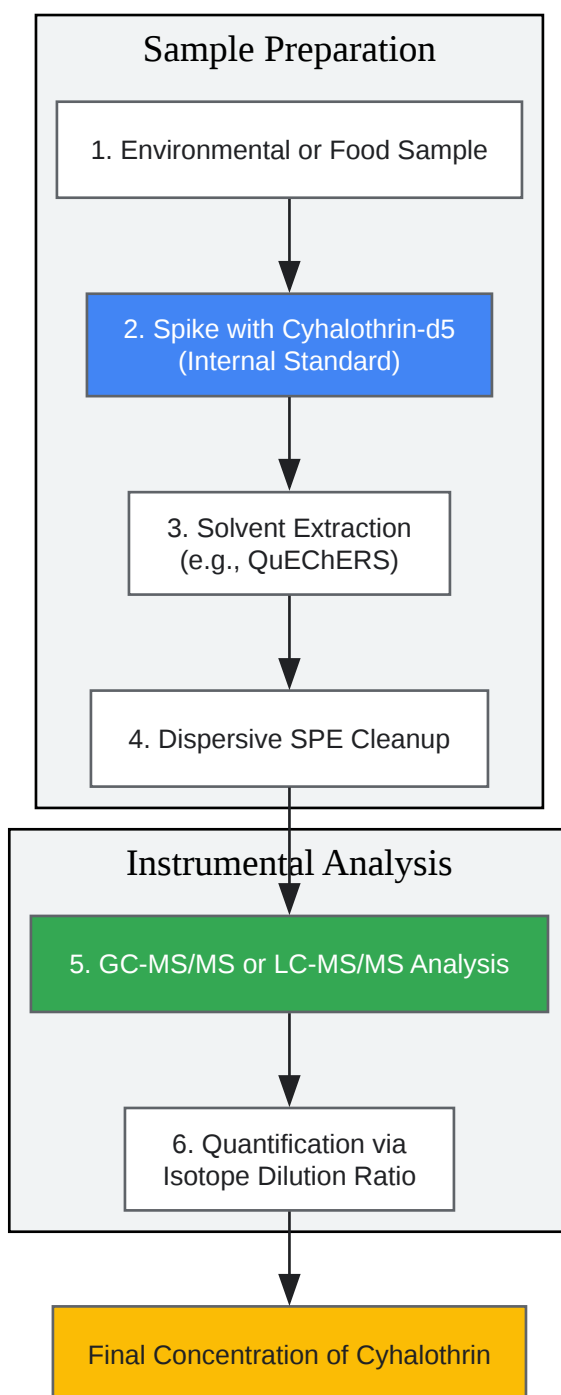
Methodology:

- **Sample Preparation:** A homogenized sample (e.g., fruit, soil, water) is accurately weighed or measured.
- **Internal Standard Spiking:** A known amount of **Cyhalothrin-d5** solution (in a solvent like acetonitrile or acetone) is added to the sample at the beginning of the extraction process.
- **Extraction:** The sample is extracted using an appropriate organic solvent (e.g., acetonitrile) often followed by a salting-out step (QuEChERS method).

- Cleanup: The crude extract is cleaned using solid-phase extraction (SPE) or dispersive SPE (d-SPE) with materials like PSA (primary secondary amine) and C18 to remove interfering matrix components.
- Analysis: The final extract is concentrated and injected into a Gas Chromatograph (GC) coupled with a tandem Mass Spectrometer (MS/MS).
 - GC Separation: A capillary column (e.g., coated with OV-101) is used to separate the analyte from other compounds. Capillary columns can separate the diastereoisomers of cyhalothrin.[5]
 - MS/MS Detection: The mass spectrometer is operated in Multiple Reaction Monitoring (MRM) mode. Specific precursor-to-product ion transitions for both unlabeled cyhalothrin and **Cyhalothrin-d5** are monitored for high selectivity and sensitivity.
- Quantification: The concentration of cyhalothrin in the original sample is calculated by comparing the peak area ratio of the native analyte to the **Cyhalothrin-d5** internal standard against a calibration curve. This ratio corrects for any loss of analyte during the entire procedure.

Visualizations

The following diagram illustrates the general workflow for using **Cyhalothrin-d5** as an internal standard in a typical analytical procedure.



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Caption: Workflow for Cyhalothrin analysis using **Cyhalothrin-d5** as an internal standard.

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